

# 2-Allyl-4-ethoxyphenol: An In-depth Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Allyl-4-ethoxyphenol

Cat. No.: B122652

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Disclaimer: Direct and comprehensive safety and toxicological data for **2-Allyl-4-ethoxyphenol** (CAS No. 142875-24-9) is not readily available in published literature or safety data sheets. This guide has been compiled by extrapolating information from structurally similar compounds, including 4-ethoxyphenol, 2-ethoxyphenol, and other substituted phenols. The recommendations provided herein are intended to guide researchers, scientists, and drug development professionals in adopting a cautious and proactive approach to the safe handling of this compound. All procedures should be conducted based on a thorough, site-specific risk assessment.

## Chemical and Physical Properties

While specific experimental data for **2-Allyl-4-ethoxyphenol** is limited, its basic properties are known.<sup>[1][2][3]</sup> The properties of structurally related compounds are presented below to provide a comparative context for assessing potential characteristics.

Property	2-Allyl-4-ethoxyphenol	4-Ethoxyphenol	2-Ethoxyphenol	2-Allyl-4-methoxyphenol
CAS Number	142875-24-9[1][2]	622-62-8[4]	94-71-3[5]	584-82-7[6]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> [4]	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> [7][8]	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [6]
Molecular Weight	178.23 g/mol [1][2]	138.16 g/mol [4]	138.16 g/mol [7][8]	164.20 g/mol [6]
Appearance	Not specified	Beige solid[4]	Clear, colorless to yellow liquid[7]	Not specified
Melting Point	Not specified	64 - 67 °C[4]	20 - 25 °C[8]	Not specified
Boiling Point	Not specified	Not available	216 - 217 °C[7]	Not specified
Solubility	Not specified	Soluble in water[4]	Moderately soluble in water[7]	Not specified

## Hazard Identification and GHS Classification (Inferred)

A formal GHS classification for **2-Allyl-4-ethoxyphenol** has not been established. However, based on the classifications of analogous phenolic compounds, it is prudent to handle it as a hazardous substance. The following inferred classification is based on data for 4-ethoxyphenol and 2-ethoxyphenol.

Hazard Class	Inferred Classification for 2-Allyl-4-ethoxyphenol	Basis (Structurally Similar Compounds)
Acute Toxicity, Oral	Category 4	4-Ethoxyphenol is classified as Acute Toxicity (Oral), Category 4.[4]
Skin Corrosion/Irritation	Category 2	4-Ethoxyphenol is classified as Skin Corrosion/Irritation, Category 2.[4]
Serious Eye Damage/Eye Irritation	Category 1 or 2	4-Ethoxyphenol is classified as Serious Eye Damage/Eye Irritation, Category 1.[4] 2-Ethoxyphenol is noted to cause serious eye damage.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	4-Ethoxyphenol is classified for specific target organ toxicity (single exposure), Category 3, with respiratory system as the target organ.[4]
Skin Sensitization	Possible Sensitizer	2-Ethoxyphenol may cause an allergic skin reaction.[5]

## Inferred Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

## Inferred Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Profile (Inferred)

Detailed toxicological studies on **2-Allyl-4-ethoxyphenol** are not available. The toxicological profile is inferred from data on related alkylphenols and ethoxylated phenols. Alkylphenols and their derivatives have been noted for their potential to act as endocrine disruptors and can cause a range of adverse health effects.<sup>[9][10][11][12]</sup>

### Potential Health Effects:

- Acute Effects: Based on related compounds, acute exposure may cause irritation to the skin, eyes, and respiratory tract.<sup>[4][5]</sup> Ingestion may be harmful.<sup>[4]</sup>
- Chronic Effects: Prolonged or repeated exposure to phenolic compounds can lead to systemic toxicity, affecting organs such as the liver and kidneys.<sup>[13]</sup> Some alkylphenols are suspected of causing genetic defects.<sup>[14]</sup>
- Endocrine Disruption: Alkylphenols, particularly those with longer alkyl chains, are known to have estrogenic effects and can act as endocrine disruptors.<sup>[12][15]</sup> The potential for **2-Allyl-4-ethoxyphenol** to exhibit such activity should be considered.

## Occupational Exposure Limits (Inferred)

There are no established occupational exposure limits (OELs) for **2-Allyl-4-ethoxyphenol**. In the absence of specific limits, it is crucial to minimize exposure to the lowest reasonably achievable level. For 4-ethoxyphenol, no specific OELs have been established by major regulatory bodies.<sup>[16]</sup>

## Safe Handling and Storage

Given the lack of comprehensive safety data, a conservative approach to handling and storage is essential.

### Engineering Controls:

- Work with **2-Allyl-4-ethoxyphenol** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood, especially when handling powders or creating aerosols.[\[17\]](#)[\[18\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.[\[17\]](#)

### Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[13\]](#) A face shield should be worn when there is a risk of splashing.[\[13\]](#)[\[19\]](#)
- Skin Protection: A lab coat must be worn.[\[13\]](#) For potential splash hazards, a chemically resistant apron is recommended.[\[13\]](#)
- Hand Protection: Due to the potential for skin absorption and irritation, appropriate chemical-resistant gloves are critical. Nitrile gloves may be suitable for incidental contact, but for direct or prolonged handling, more robust gloves such as neoprene or butyl rubber should be considered.[\[13\]](#)[\[19\]](#) Always inspect gloves before use and change them immediately if contaminated.
- Respiratory Protection: If working outside of a fume hood where inhalation exposure is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

### Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[17\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Contaminated work clothing should be removed and laundered separately before reuse.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[18\]](#)
- Store away from strong oxidizing agents and strong bases, as these are incompatible with phenolic compounds.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[13\]](#)

## Accidental Release and First Aid Measures

#### Accidental Release:

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[20\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

#### First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#) Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[4\]](#) Remove contaminated clothing. If irritation or other symptoms develop, seek medical attention. For phenol burns, polyethylene glycol (PEG 300 or 400) can be effective in decontaminating the skin.[\[14\]](#)[\[21\]](#)
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[16\]](#)

## Fire and Explosion Hazard

The fire and explosion hazard for **2-Allyl-4-ethoxyphenol** is not specifically known. However, many organic compounds are combustible.

- Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or appropriate foam.[4]
- Hazardous Combustion Products: Combustion may produce carbon monoxide and carbon dioxide.[4]
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Disposal Considerations

Dispose of **2-Allyl-4-ethoxyphenol** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not allow this chemical to enter the environment.

## Experimental Protocols

Due to the absence of published studies on **2-Allyl-4-ethoxyphenol**, specific experimental protocols involving this compound cannot be provided. However, a general protocol for the allylation of a phenol is described below. This is a common synthetic route and provides a framework for how **2-Allyl-4-ethoxyphenol** might be synthesized in a laboratory setting.

General Protocol for the Allylation of a Phenol:

Objective: To synthesize an allyl-substituted phenol via Williamson ether synthesis followed by a Claisen rearrangement.

Materials:

- Starting phenol (e.g., 4-ethoxyphenol)
- Allyl bromide

- Potassium carbonate (or another suitable base)
- Acetone (or another suitable solvent)
- Inert atmosphere (e.g., nitrogen or argon)
- Heating mantle and reflux condenser
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Appropriate solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

#### Procedure:

- O-Allylation (Williamson Ether Synthesis): a. In a round-bottom flask equipped with a magnetic stirrer and reflux condenser under an inert atmosphere, dissolve the starting phenol and potassium carbonate in acetone. b. Slowly add allyl bromide to the reaction mixture. c. Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC). d. Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. e. Remove the solvent in vacuo using a rotary evaporator. f. Purify the resulting allyl phenyl ether by column chromatography if necessary.
- Claisen Rearrangement: a. Place the purified allyl phenyl ether in a suitable high-boiling point solvent or neat in a reaction vessel equipped with a reflux condenser. b. Heat the mixture to a high temperature (typically  $>200\text{ }^{\circ}\text{C}$ ) to induce the rearrangement. c. Monitor the reaction by TLC. d. Upon completion, cool the reaction mixture. e. Purify the resulting allyl-substituted phenol by column chromatography.

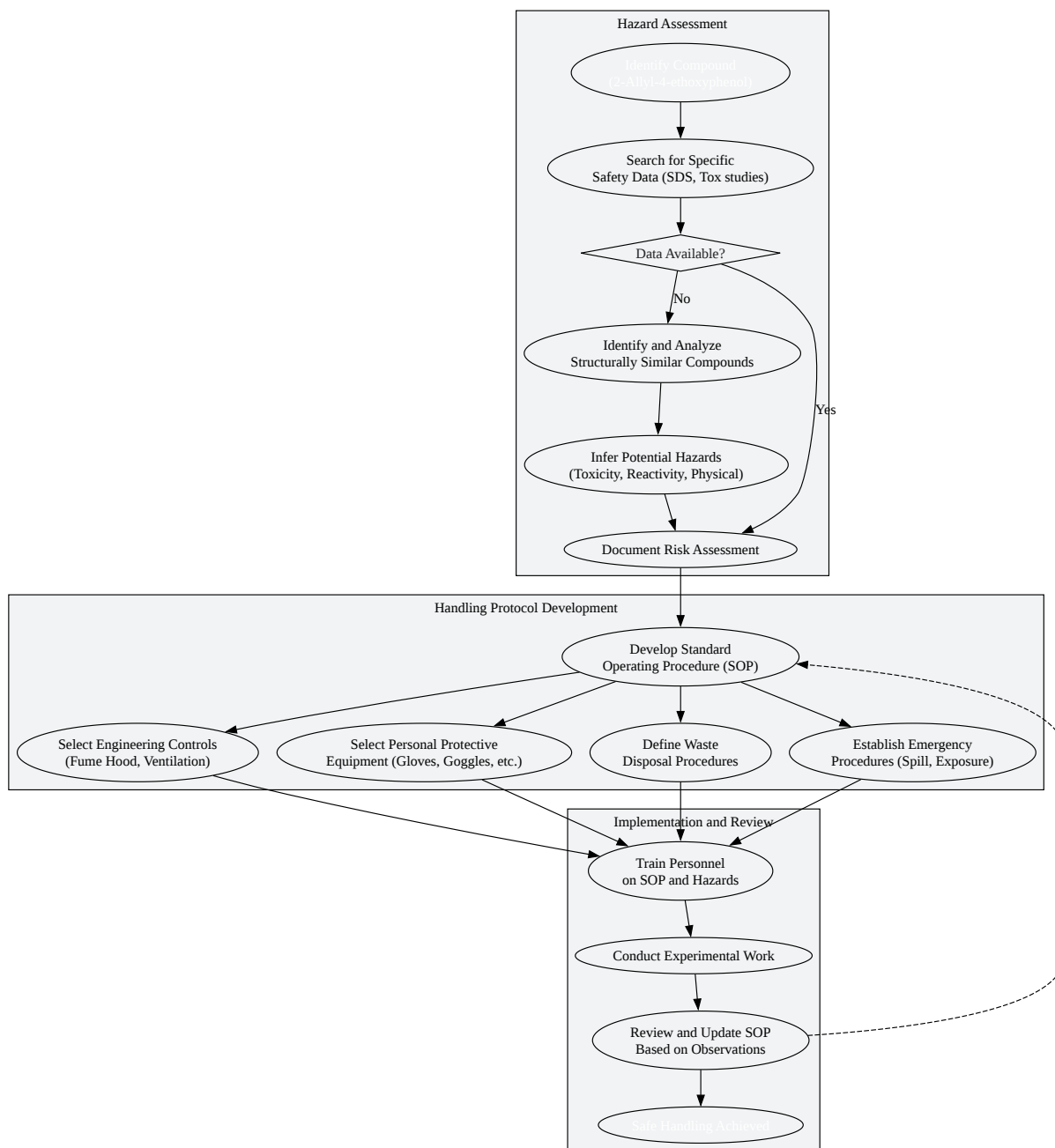
#### Safety Precautions for this Protocol:

- Allyl bromide is a lachrymator and is toxic. Handle it in a fume hood with appropriate PPE.

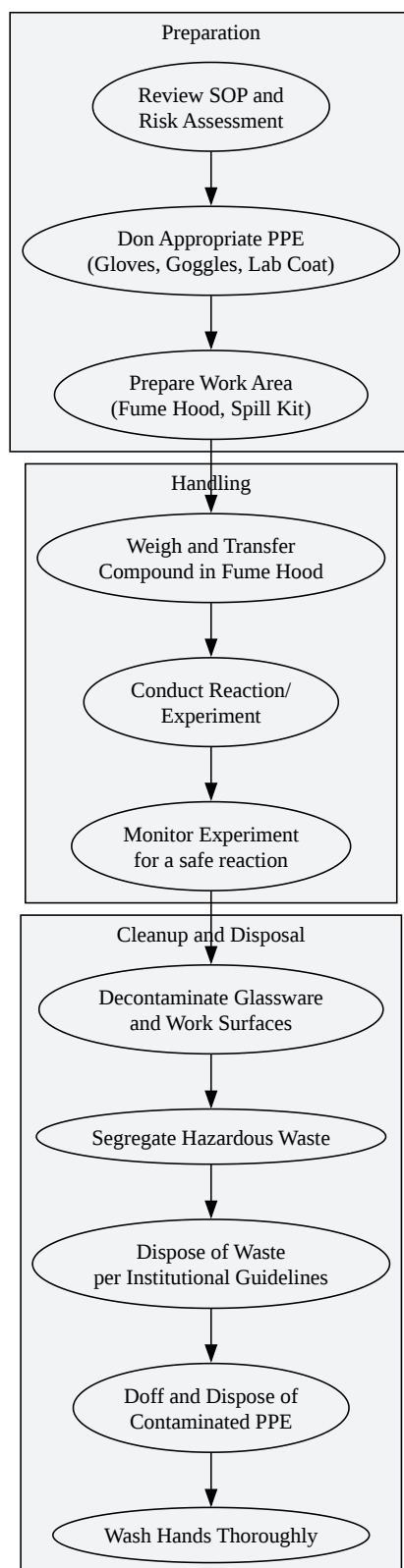


- The Claisen rearrangement is often performed at high temperatures, so appropriate precautions against thermal hazards should be taken.
- All steps should be carried out in a well-ventilated fume hood.

## Visualizations



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